

Safeguarding Your Research: A Comprehensive Guide to Handling Dinitro-o-cresol

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Compound of Interest		
Compound Name:	Dinitro-o-cresol	
Cat. No.:	B074238	Get Quote

Essential protocols for the safe management, use, and disposal of **Dinitro-o-cresol** (DNOC) in a laboratory setting, ensuring the protection of researchers and the integrity of drug development processes.

Dinitro-o-cresol (DNOC) is a highly toxic compound that demands rigorous safety protocols to prevent severe health risks to laboratory personnel.[1][2][3] Fatal if swallowed, inhaled, or in contact with skin, this chemical necessitates a comprehensive approach to personal protection, handling, and disposal.[1][2] Adherence to these guidelines is critical for maintaining a safe research environment.

Immediate Safety and Personal Protective Equipment (PPE)

When handling DNOC, a multifaceted approach to personal protective equipment is mandatory. This includes comprehensive protection for the skin, eyes, and respiratory system to prevent exposure.[1][4]

Engineering Controls: All work with DNOC must be conducted in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[1] Facilities should also be equipped with an eyewash station and a safety shower for immediate use in case of accidental exposure.[5]

Personal Protective Equipment (PPE):



- Hand Protection: Impervious gloves are essential.[1] While specific breakthrough times are
 not readily available in the provided search results, materials such as Natural Rubber and
 Neoprene are recommended.[4] It is crucial to inspect gloves for any signs of degradation
 before each use.[1]
- Eye Protection: For solid DNOC, impact-resistant safety glasses with side shields are required.[4] When working with DNOC in solution, indirect-vent, impact, and splash-resistant goggles are necessary.[4] For activities with a high risk of splashing, a face shield should be worn in conjunction with goggles.[4]
- Respiratory Protection: In situations where ventilation is inadequate or during emergency situations, a self-contained breathing apparatus (SCBA) is required.[1][6] For exposures up to 2 mg/m³, an air-purifying full-facepiece respirator with N95, R95, or P95 filters may be used.[6]
- Skin and Body Protection: Wear protective work clothing to prevent any skin contact.[1][4] Contaminated clothing should be removed immediately and laundered by trained personnel before reuse.[4] Do not take contaminated clothing home.[4][7]

Exposure Control Parameter	Value	Source
Threshold Limit Value (TLV)	0.2 mg/m³ (inhalable fraction and vapor)	[7][8]
OSHA Permissible Exposure Limit (PEL)	Not specified in search results	
NIOSH Recommended Exposure Limit (REL)	Not specified in search results	
Lethal Dose 50 (LD50), Oral (Rat)	7 mg/kg	
Lethal Dose 50 (LD50), Skin (Rat)	200 mg/kg	

Operational Plan for Handling Dinitro-o-cresol

Safety Operating Guide





A systematic approach to handling DNOC, from preparation to disposal, is critical to minimizing risk.

1. Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Gather all necessary PPE and inspect it for integrity.
- Prepare all necessary equipment and reagents before handling DNOC.
- Have an emergency plan in place, including the location of the safety shower, eyewash station, and spill kit.

2. Handling:

- Wear all required PPE before entering the designated handling area.
- Dispense DNOC carefully to avoid the creation of dust or aerosols.[2] If appropriate, moisten the solid material to prevent dusting.[7][8]
- Keep containers of DNOC tightly closed when not in use.
- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- 3. Decontamination:
- Upon completion of work, decontaminate all surfaces and equipment.
- Remove and wash contaminated clothing and gloves before reuse.
- In case of skin contact, immediately wash the affected area with soap and plenty of water.
 [6]
- In case of eye contact, immediately flush with plenty of water for at least 15 minutes and seek medical attention.[6]



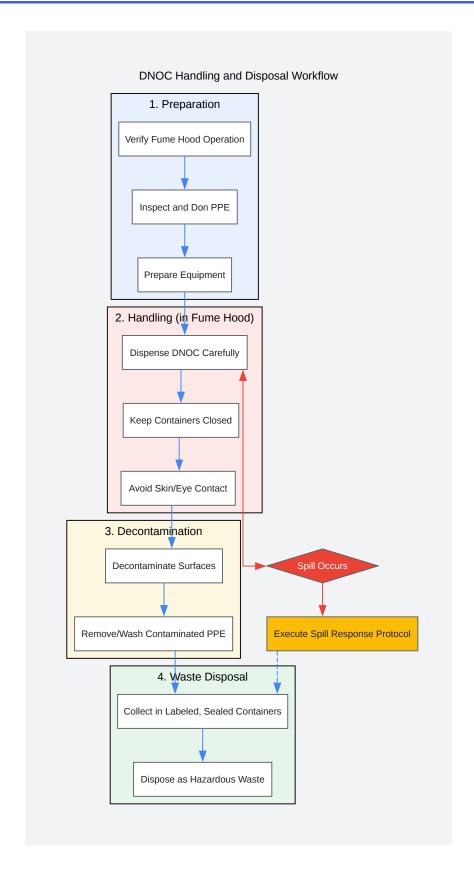
- 4. Spill Response:
- Evacuate the area and restrict access.[4]
- Eliminate all ignition sources.[4]
- For liquid spills, absorb with an inert material such as vermiculite, dry sand, or earth, and place in a sealed container for disposal.[4]
- For solid spills, carefully sweep or vacuum the material and place it into a suitable, sealed container for disposal.[5] Avoid generating dust.[5]
- Ventilate the area and wash the spill site after material pickup is complete.[4]

Disposal Plan

DNOC and its containers must be disposed of as hazardous waste.[4]

- Waste Collection: Collect all DNOC waste in clearly labeled, sealed containers.
- Regulatory Compliance: Dispose of the waste in accordance with all local, regional, national, and international regulations.[1] Contact your institution's environmental health and safety department or a licensed hazardous waste disposal company for specific guidance.
- Prohibited Disposal Methods: Do not dispose of DNOC with household waste.[10] It should not be burned or buried.[10]





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Caption: Workflow for safe handling and disposal of DNOC.

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